

Ezomycin B2: A Technical Guide to its Chemical Structure, Properties, and Antifungal Activity

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Compound of Interest

Compound Name: Ezomycin B2

Cat. No.: B15562611

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction: **Ezomycin B2** is a nucleoside antibiotic belonging to the ezomycin family, a group of antifungal compounds produced by the bacterium *Streptomyces kitazawaensis* 009.[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Ezomycin B2**, with a focus on its potential as an antifungal agent. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

Chemical Structure and Physicochemical Properties

Ezomycin B2 is a complex molecule with the IUPAC name (2S,3S,3aS,5S,6R,7S,7aR)-6-[(2R,3R,4R,6S)-4-amino-6-carboxy-3-hydroxyoxan-2-yl]oxy-7-(carbamoylamino)-2-(2,4-dioxo-1H-pyrimidin-5-yl)-3-hydroxy-3,3a,5,6,7,7a-hexahydro-2H-furo[3,2-b]pyran-5-carboxylic acid.[1] Its chemical structure is characterized by a bicyclic furo[3,2-b]pyran core linked to a uracil nucleobase and a substituted oxane ring.

Table 1: Physicochemical Properties of **Ezomycin B2**

Property	Value	Reference
CAS Number	57973-16-7	[1]
Molecular Formula	C19H25N5O13	[1]
Molecular Weight	531.43 g/mol	[1]
Melting Point	205°C (decomposes)	[1]
Canonical SMILES	<chem>C1C(C(C(OC1C(=O)O)OC2C(C3C(C(C(O3)C4=CNC(=O)NC4=O)O)OC2C(=O)O)NC(=O)N)O)N</chem>	[1]
InChI	InChI=1S/C19H25N5O13/c20-4-1-5(15(28)29)34-17(7(4)25)37-11-6(23-18(21)32)10-12(36-13(11)16(30)31)8(26)9(35-10)3-2-22-19(33)24-14(3)27/h2,4-13,17,25-26H,1,20H2,(H,28,29)(H,30,31)(H3,21,23,32)(H2,22,24,27,33)/t4-,5+,6+,7-,8+,9+,10-,11-,12+,13+,17+/m1/s1	[1]
InChI Key	TZNPAXBXQOZLNS-MNEHTZORSA-N	[1]
Solubility	Data for specific solvents are not readily available in the searched literature. However, related complex antibiotics are often soluble in water and polar organic solvents like DMSO and methanol.	
pKa	Experimentally determined pKa values for Ezomycin B2	

are not available in the
searched literature.

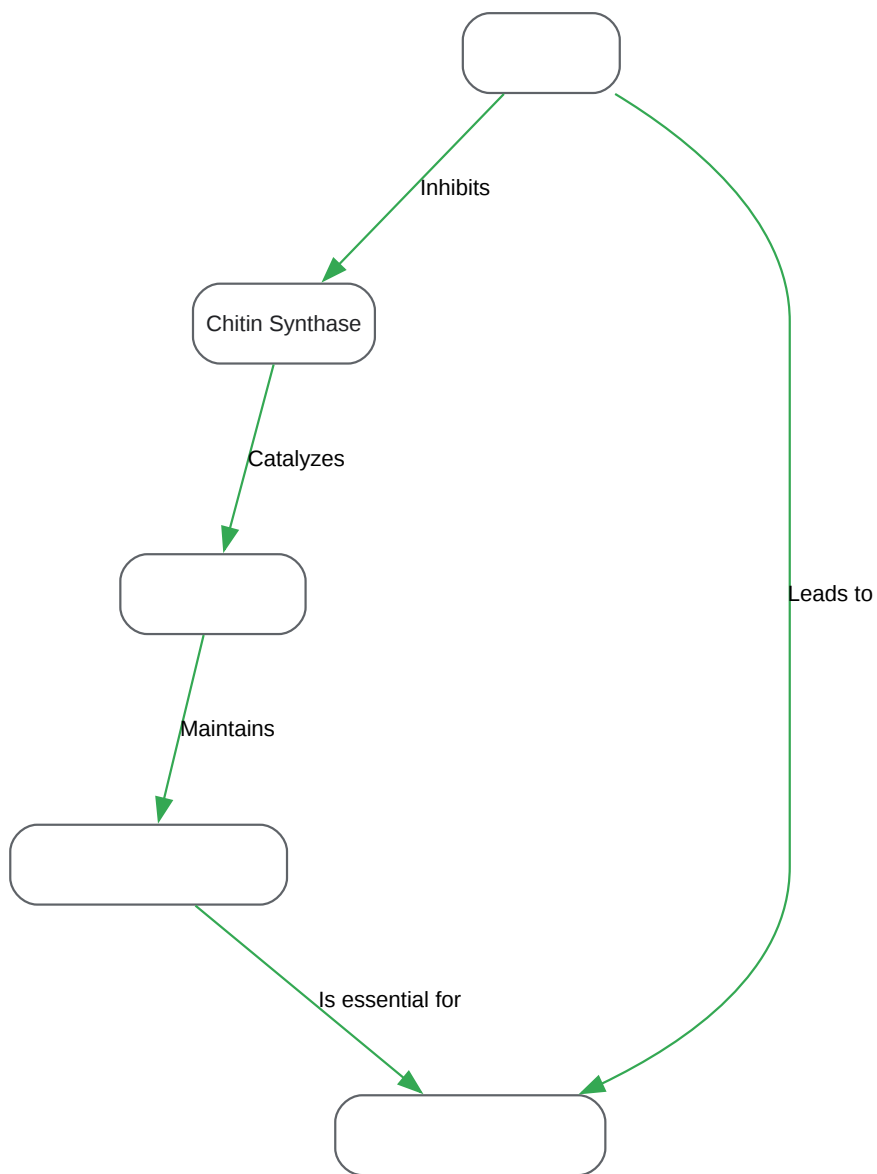
LogP

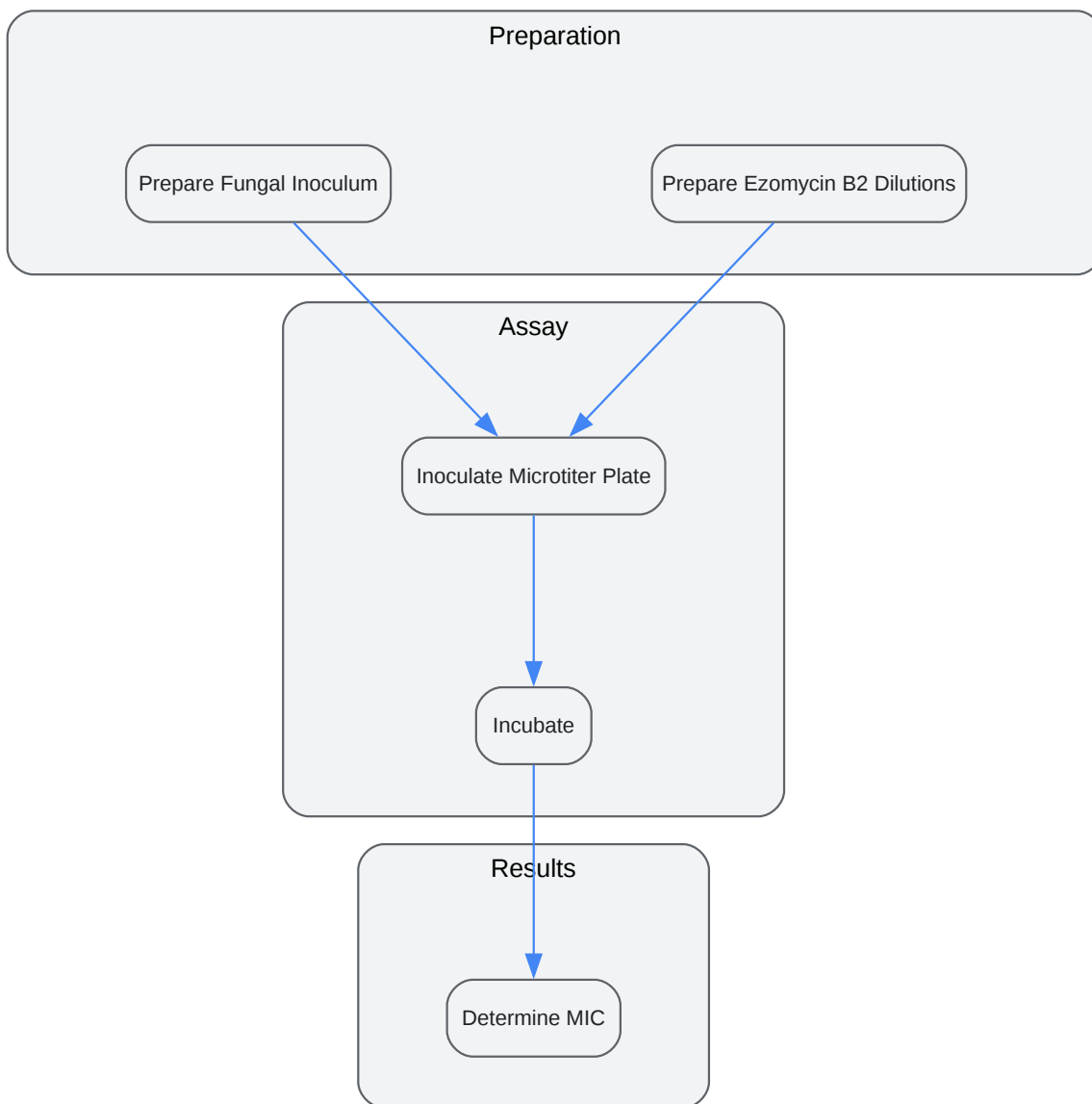
Experimentally determined
octanol-water partition
coefficient (LogP) values for
Ezomycin B2 are not available
in the searched literature.

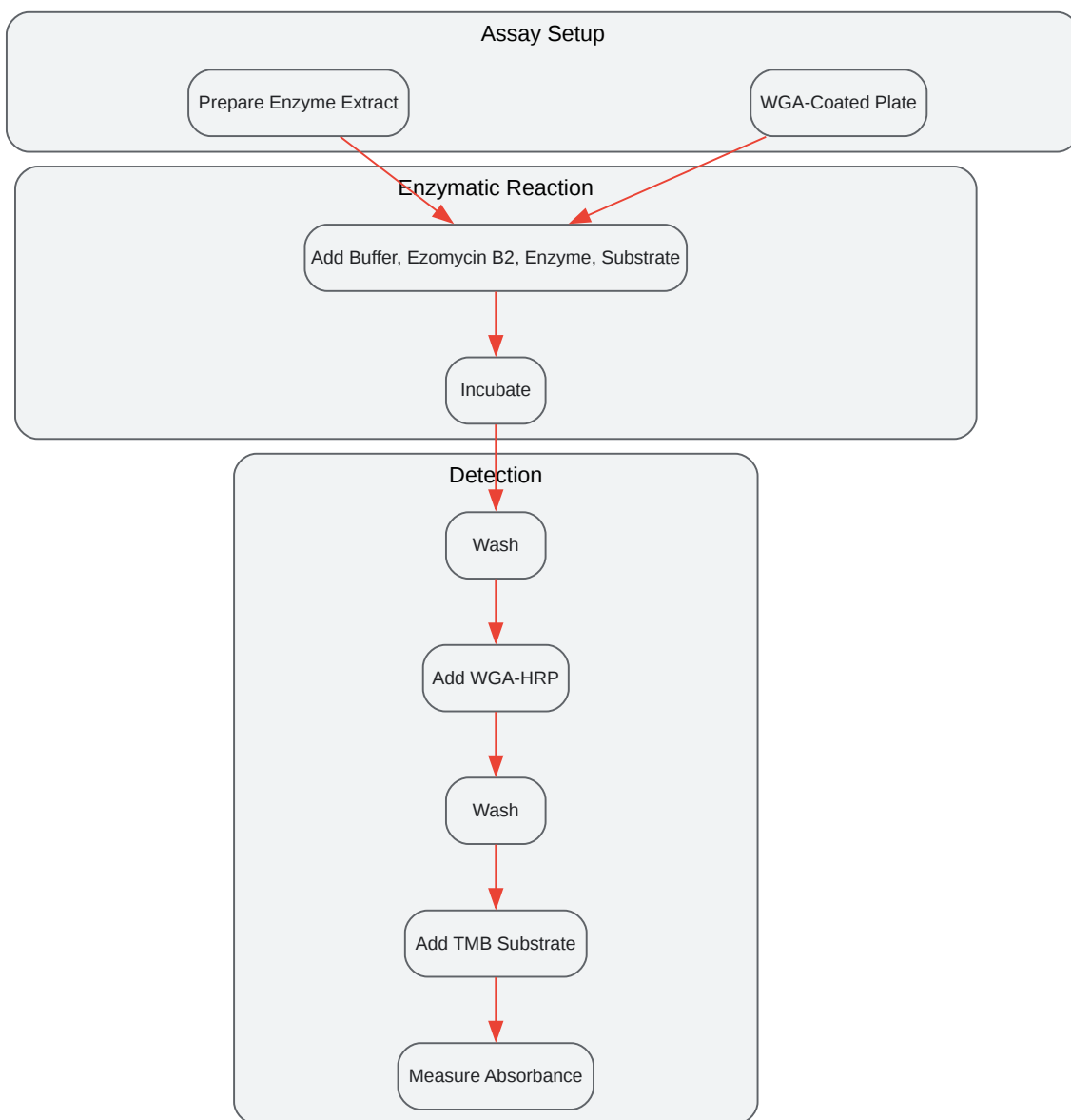
Biological Activity and Mechanism of Action

Ezomycin B2 exhibits significant antifungal activity, primarily against phytopathogenic fungi.[1] It is particularly effective against species such as *Sclerotinia sclerotiorum* and *Botrytis cinerea*, which are responsible for significant crop diseases.[1]

The primary mechanism of action of **Ezomycin B2** is believed to be the inhibition of chitin synthase. Chitin is an essential structural component of the fungal cell wall, and its synthesis is crucial for fungal growth and viability. By inhibiting chitin synthase, **Ezomycin B2** disrupts the integrity of the fungal cell wall, leading to cell lysis and death. This targeted mechanism makes it an attractive candidate for the development of selective antifungal agents, as chitin is not present in plants or mammals.







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References

- 1. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
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